

# SAR7334 solubility issues DMSO concentration

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Compound Focus: SAR7334

Cat. No.: S002564

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## SAR7334 Technical Specifications

The table below summarizes the key technical data for SAR7334 from supplier information and research publications.

Property	Details
Molecular Weight	367.87 g/mol (free base); 440.79 g/mol (dihydrochloride salt) [1] [2]
CAS Number	1333210-07-3 (free base); 1333207-63-8 (dihydrochloride salt) [1] [2]
Primary Target & IC <sub>50</sub>	TRPC6 currents: 7.9 nM (patch-clamp); TRPC6-mediated Ca <sup>2+</sup> influx: 9.5 nM [1] [3] [4]
Selectivity (IC <sub>50</sub> )	TRPC3: 282 nM; TRPC7: 226 nM; TRPC4/C5: Not affected [1] [3] [4]
Solubility in DMSO	74 mg/mL (~201 mM) [1] / ≥ 37 mg/mL (~100 mM) [5]

| Recommended Solvent Systems | • DMSO (for stock concentrations up to 74 mg/mL) [1] • Ethanol (up to 74 mg/mL) [1] • For *in vivo* studies: 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH<sub>2</sub>O [1] |

## Handling and Experimental Protocols

## Solubility and Stock Solution Preparation

**SAR7334** is highly soluble in DMSO, which is the recommended solvent for preparing concentrated stock solutions [1] [5].

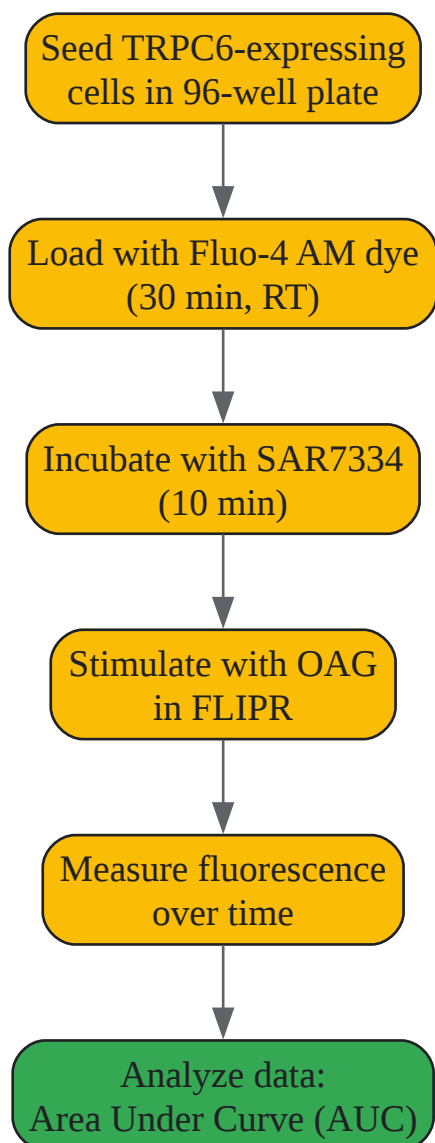
- **Critical Note on DMSO:** The supplier specifically cautions that **moisture-absorbing DMSO reduces solubility**. Always use **fresh, anhydrous DMSO** to prepare stock solutions [1].
- **Preparation of 10 mM Stock Solution:** To make a 10 mM solution, dissolve 3.68 mg of the free base (or 4.41 mg of the dihydrochloride salt) in 1 mL of DMSO. Aliquot and store at -20°C to avoid repeated freeze-thaw cycles and moisture absorption.

## In Vitro Calcium Influx Assay

This is a common method used to study TRPC6 channel activity and inhibitor efficacy [3] [4].

- **Cell Preparation:** Use HEK293 cells stably expressing recombinant hTRPC6 or other TRPC channels. Seed cells on black-walled, clear-bottom, poly-D-lysine-coated 96-well plates.
- **Dye Loading:** Wash cells with a standard extracellular solution. Load cells with a dye solution containing 2  $\mu$ M Fluo-4 AM and 0.02% pluronic F-127 for 30 minutes at room temperature, protected from light.
- **Inhibitor Incubation:** Rinse cells and incubate with **SAR7334** (diluted from DMSO stock in standard extracellular solution) or vehicle control for **10 minutes** [1] [3].
- **Calcium Measurement:** In a fluorometric imaging plate reader (FLIPR), stimulate calcium influx by applying the diacylglycerol (DAG) analog OAG (1-oleoyl-2-acetyl-sn-glycerol).
- **Data Analysis:** Measure fluorescence over time. The area under the curve (AUC) of the fluorescence signal is used as a measure of calcium influx for calculating inhibition.

This experimental workflow can be visualized as follows:



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## Troubleshooting Common Issues

- **Problem: Precipitation in Aqueous Buffers**

- **Cause:** **SAR7334** is highly soluble in DMSO but **insoluble in water** [1]. Precipitation occurs when the stock solution is diluted into aqueous buffers beyond its solubility limit.
- **Solution:** Ensure the final DMSO concentration in your assay is low enough to be non-toxic to cells (typically  $\leq 0.1-0.5\%$ ). When preparing working solutions, add the compound to the solvent system with vigorous mixing. For complex *in vivo* formulations, add solvents in the specified order [1].

- **Problem: High Background or Inconsistent Results**

- **Cause:** Using old or hydrated DMSO stock solutions can lead to incomplete dissolution and variable concentrations.
- **Solution:** Always use fresh, anhydrous DMSO. Prepare small, single-use aliquots of the stock solution to minimize freeze-thaw cycles and exposure to air.

- **Problem: Lack of Effect in Experiment**

- **Cause:** The target (TRPC6) may not be involved in the signaling pathway being studied. Note that one study found angiotensin II-evoked calcium entry in cardiac fibroblasts was independent of TRPC channels but sensitive to the CRAC channel inhibitor GSK7975A [6].
- **Solution:** Verify the expression and functional role of TRPC6 in your specific cell system. Use a positive control, like OAG stimulation, to confirm the setup is working.

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